

"Glucosylceramide synthase-IN-2" solubility and storage conditions

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Compound of Interest

Compound Name: *Glucosylceramide synthase-IN-2*

Cat. No.: *B10827906*

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Application Notes and Protocols: Glucosylceramide synthase-IN-2

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glucosylceramide synthase-IN-2 (also known as compound T-690) is a potent, orally active, and brain-penetrant inhibitor of Glucosylceramide Synthase (GCS).[1][2] GCS is a pivotal enzyme in the biosynthesis of most glycosphingolipids, catalyzing the transfer of glucose from UDP-glucose to ceramide to form glucosylceramide.[3][4][5] By inhibiting this initial step, **Glucosylceramide synthase-IN-2** serves as a valuable tool for studying the roles of glycosphingolipids in various cellular processes and as a potential therapeutic agent for conditions like Gaucher's disease.[1] This inhibitor exhibits noncompetitive inhibition with respect to both C8-ceramide and UDP-glucose.[1]

Physicochemical Properties and Storage

Proper handling and storage of **Glucosylceramide synthase-IN-2** are crucial for maintaining its stability and activity.

Table 1: Solubility of **Glucosylceramide synthase-IN-2**

Solvent	Concentration	Notes
DMSO	≥ 25 mg/mL	Prepare a clear stock solution.
Ethanol	Insoluble	Not a recommended solvent.
Water	Insoluble	Not a recommended solvent.

Note: For in vivo studies, co-solvents such as PEG300, PEG400, Tween 80, and corn oil may be required for formulation.[\[2\]](#)

Table 2: Storage Conditions for **Glucosylceramide synthase-IN-2**

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	Store in a dry, dark place.
In Solvent	-80°C	6 months - 1 year	[1] [2] Sealed storage, protect from moisture and light. [1]
-20°C	1 month	[1] Sealed storage, protect from moisture and light. [1]	

Mechanism of Action and Biological Activity

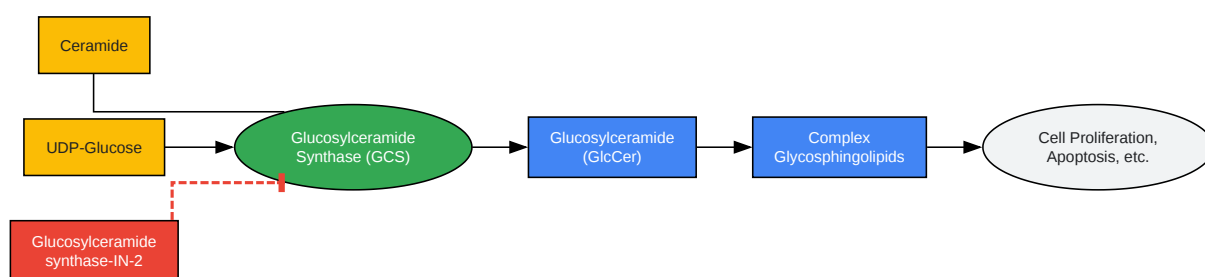
Glucosylceramide synthase-IN-2 demonstrates potent inhibition of GCS with varying efficacy between species.

Table 3: In Vitro Activity of **Glucosylceramide synthase-IN-2**

Target	IC ₅₀ (Human)	IC ₅₀ (Mouse)
Glucosylceramide Synthase (GCS)	15 nM	190 nM

Data sourced from MedChemExpress and TargetMol.[1][2]

Glucosylceramide synthase (GCS) plays a critical role in the synthesis of glycosphingolipids, which are essential components of cellular membranes involved in various signaling pathways. [4][6] By catalyzing the formation of glucosylceramide from ceramide, GCS initiates the pathway leading to a diverse array of complex glycosphingolipids.[3][5] Inhibition of GCS by **Glucosylceramide synthase-IN-2** leads to a reduction in the levels of these downstream metabolites, which can impact cellular processes such as proliferation and apoptosis.[4]



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Caption: Glucosylceramide Synthase Signaling Pathway.

Experimental Protocols

In Vitro Glucosylceramide Synthase Activity Assay

This protocol is adapted from established methods for measuring GCS activity using a fluorescently labeled ceramide substrate.[7][8][9]

Materials:

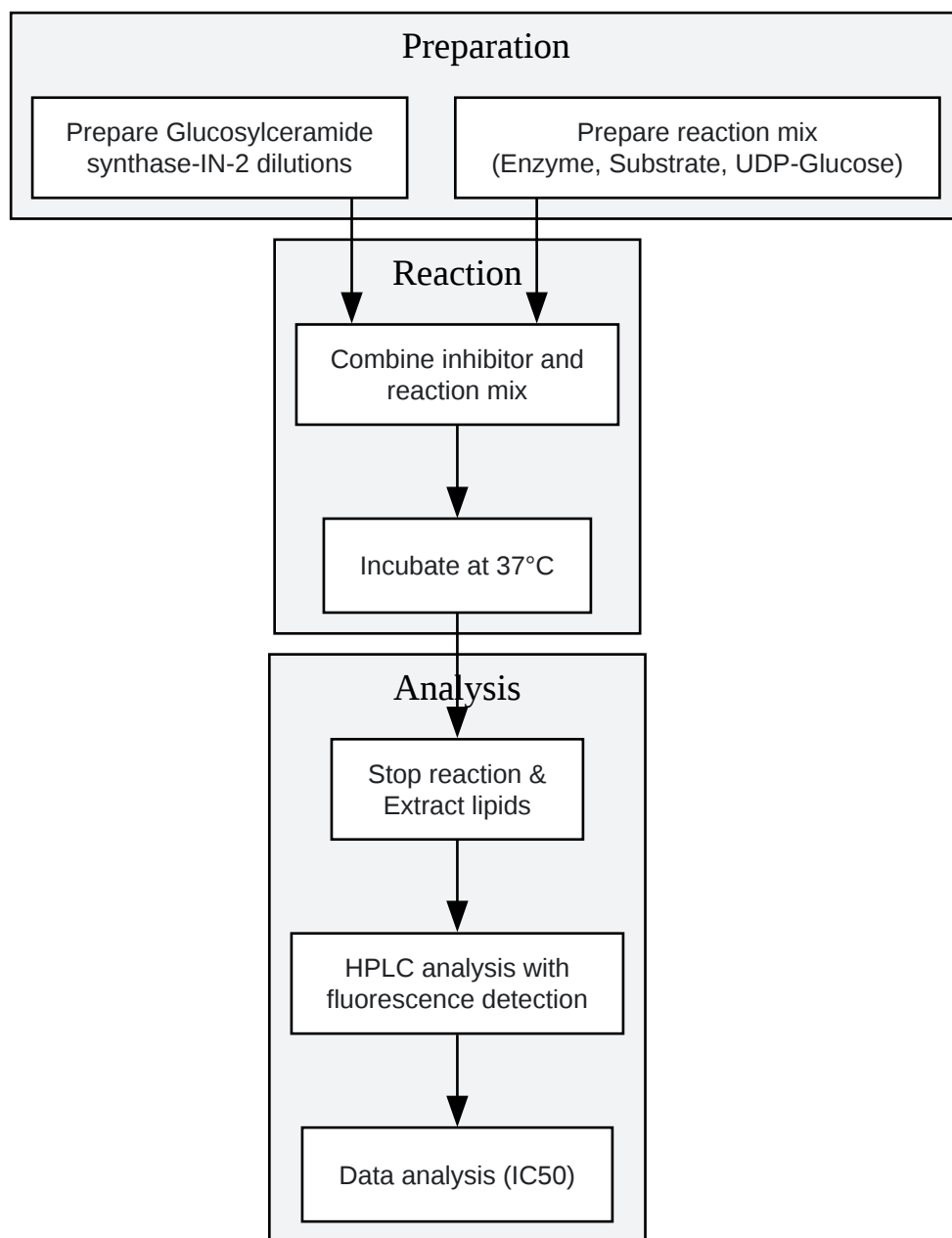
- **Glucosylceramide synthase-IN-2**
- NBD-C6-ceramide (fluorescent substrate)
- UDP-glucose

- Cell lysates or purified GCS enzyme
- Assay buffer (e.g., 50 mM Tris-HCl, pH 7.4, 1 mM EDTA)
- Chloroform/Methanol (2:1, v/v)
- High-Performance Liquid Chromatography (HPLC) system with a fluorescence detector

Procedure:

- Prepare Stock Solution: Dissolve **Glucosylceramide synthase-IN-2** in DMSO to create a high-concentration stock solution (e.g., 10 mM).
- Reaction Mixture: In a microcentrifuge tube, prepare the reaction mixture containing:
 - Cell lysate or purified GCS
 - NBD-C6-ceramide (final concentration, e.g., 5 μ M)
 - UDP-glucose (final concentration, e.g., 25 μ M)
 - Varying concentrations of **Glucosylceramide synthase-IN-2** (or DMSO as a vehicle control)
 - Assay buffer to the final volume.
- Incubation: Incubate the reaction mixture at 37°C for a specified time (e.g., 60 minutes).
- Lipid Extraction: Stop the reaction by adding chloroform/methanol (2:1, v/v). Vortex thoroughly and centrifuge to separate the phases.
- Analysis: Carefully collect the lower organic phase, evaporate the solvent, and reconstitute the lipid extract in a suitable solvent for HPLC analysis.
- HPLC Detection: Inject the sample into an HPLC system equipped with a silica column. Use a mobile phase gradient to separate NBD-C6-glucosylceramide from the unreacted NBD-C6-ceramide. Monitor the fluorescence at an excitation wavelength of ~470 nm and an emission wavelength of ~530 nm.

- Data Analysis: Quantify the peak areas corresponding to NBD-C6-glucosylceramide. Determine the IC_{50} value of **Glucosylceramide synthase-IN-2** by plotting the percent inhibition against the inhibitor concentration.



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Caption: In Vitro GCS Activity Assay Workflow.

In Vivo Studies

Glucosylceramide synthase-IN-2 is orally bioavailable and brain-penetrant, making it suitable for in vivo studies in animal models.[\[1\]](#)

Administration:

- Route: Oral gavage is a common administration route.[\[1\]](#)
- Vehicle: Formulations may require co-solvents such as PEG300, Tween 80, or corn oil to ensure solubility and bioavailability.[\[2\]](#)
- Dosing: In mice, doses ranging from 5 mg/kg to 300 mg/kg have been reported to effectively reduce glucosylceramide concentrations in plasma and the cerebral cortex.[\[1\]](#)

Pharmacokinetics:

- A 5 mg/kg oral dose in mice resulted in a C_{max} of 416 ng/mL.[\[1\]](#)
- The compound demonstrates good oral exposure (Bioavailability = 31%) and brain penetration.[\[1\]](#)

Considerations for In Vivo Experiments:

- Appropriate animal models should be selected based on the research question (e.g., models for Gaucher's disease).
- Pharmacokinetic and pharmacodynamic studies are recommended to determine the optimal dosing regimen for the desired biological effect.
- Tissue samples (e.g., plasma, brain) can be collected to measure glucosylceramide levels and assess target engagement.

Conclusion

Glucosylceramide synthase-IN-2 is a valuable research tool for investigating the roles of glycosphingolipid metabolism in health and disease. Its potent and specific inhibitory activity, coupled with its favorable pharmacokinetic properties, makes it suitable for both in vitro and in

vivo applications. Adherence to the storage and handling guidelines, as well as the use of appropriate experimental protocols, will ensure reliable and reproducible results.

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